

# Application Notes and Protocols: Matrigel Angiogenesis Assay with Tanshinol B

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## Compound of Interest

Compound Name: Tanshinol B

Cat. No.: B1194493

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### Introduction

Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in both normal physiological functions and pathological conditions such as tumor growth and metastasis. The in vitro Matrigel tube formation assay is a widely used method to screen for compounds that may promote or inhibit angiogenesis. This document provides a detailed protocol for utilizing the Matrigel angiogenesis assay to evaluate the effects of **Tanshinol B** (also known as Danshensu), a water-soluble active component isolated from *Salvia miltiorrhiza*.

**Tanshinol B** has been investigated for its potential anti-tumor activities, including its effects on angiogenesis. Studies have shown that it can inhibit key processes in angiogenesis, such as the migration and tube formation of human umbilical vein endothelial cells (HUVECs). The primary mechanism of action appears to involve the downregulation of pro-angiogenic factors like Vascular Endothelial Growth Factor (VEGF) and matrix metalloproteinases (MMPs).

## Quantitative Data Summary

Parameter	Cell Line	Concentration	Effect	Reference
Tube Formation Inhibition	HUVEC	4 $\mu$ M	Significant suppression of VEGF-induced tube formation	[1]
	HUVEC	20 $\mu$ M	Significant suppression of VEGF-induced tube formation	[1]
Migration Inhibition	HUVEC	0.5 $\mu$ M	Significant inhibition of VEGF-induced migration	[1]
	HUVEC	5 $\mu$ M	Significant inhibition of VEGF-induced migration	[1]
Protein Expression Downregulation	B16F10 Melanoma Cells	5 $\mu$ M	Significant downregulation of MMP-2, MMP-9, and VEGF	[1]
	B16F10 Melanoma Cells	50 $\mu$ M	Significant downregulation of MMP-2, MMP-9, and VEGF	[1]

## Experimental Protocols

### Materials and Reagents

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial Cell Growth Medium (EGM-2)

- Fetal Bovine Serum (FBS)
- Matrigel® Basement Membrane Matrix
- **Tanshinol B** (Danshensu)
- VEGF (Vascular Endothelial Growth Factor)
- Phosphate Buffered Saline (PBS)
- Trypsin-EDTA
- 96-well culture plates
- Pipettes and sterile tips
- Incubator (37°C, 5% CO<sub>2</sub>)
- Inverted microscope with a camera
- Image analysis software (e.g., ImageJ)

## Matrigel Angiogenesis Assay Protocol

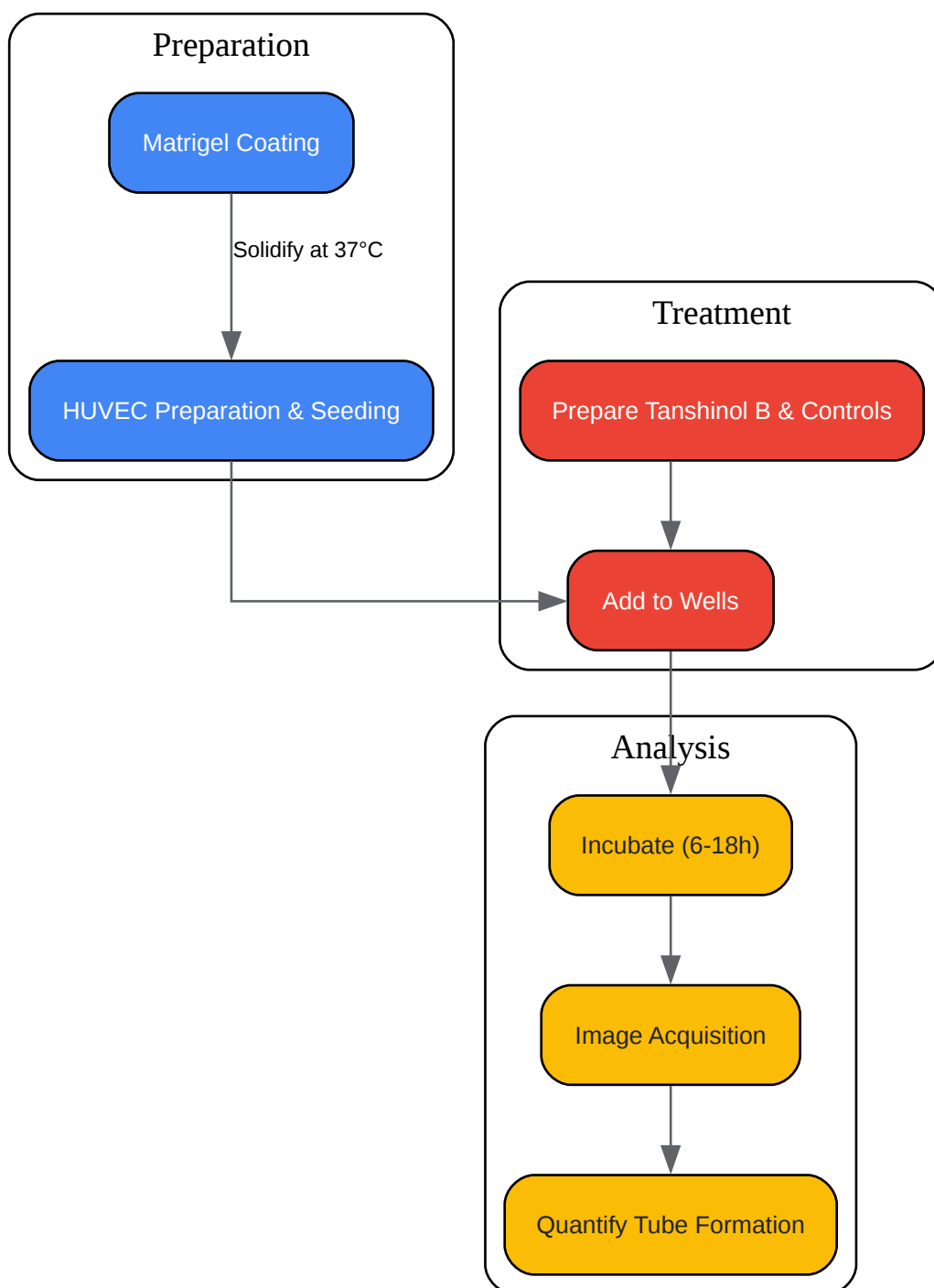
- Matrigel Preparation:
  - Thaw Matrigel overnight at 4°C.
  - Using pre-cooled pipette tips, add 50 µL of Matrigel to each well of a pre-chilled 96-well plate.
  - Ensure even distribution of the Matrigel across the well surface.
  - Incubate the plate at 37°C for 30-60 minutes to allow the Matrigel to solidify.
- Cell Preparation and Seeding:
  - Culture HUVECs in EGM-2 medium until they reach 80-90% confluency.

- Starve the cells in a basal medium (without growth factors) for 4-6 hours prior to the assay.
- Harvest the cells using Trypsin-EDTA and resuspend them in basal medium.
- Perform a cell count and adjust the cell suspension to a concentration of  $2 \times 10^5$  cells/mL.
- Treatment with **Tanshinol B**:
  - Prepare stock solutions of **Tanshinol B** in a suitable solvent (e.g., DMSO or sterile water) and dilute to final concentrations (e.g., 0.5, 4, 5, 20  $\mu$ M) in basal medium.
  - Prepare control groups:
    - Negative Control: Basal medium only.
    - Positive Control: Basal medium with a known pro-angiogenic factor like VEGF (e.g., 20 ng/mL).
  - Add 100  $\mu$ L of the cell suspension ( $2 \times 10^4$  cells) to each well of the Matrigel-coated plate.
  - Immediately add 100  $\mu$ L of the prepared **Tanshinol B** dilutions or control solutions to the respective wells.
- Incubation and Observation:
  - Incubate the plate at 37°C in a 5% CO<sub>2</sub> incubator for 6-18 hours.
  - Monitor tube formation periodically using an inverted microscope.
- Quantification of Tube Formation:
  - Capture images of the tube-like structures in each well.
  - Quantify angiogenesis by measuring parameters such as:
    - Total tube length

- Number of branch points
- Number of loops
- Use image analysis software for accurate and reproducible quantification.

## Visualizations

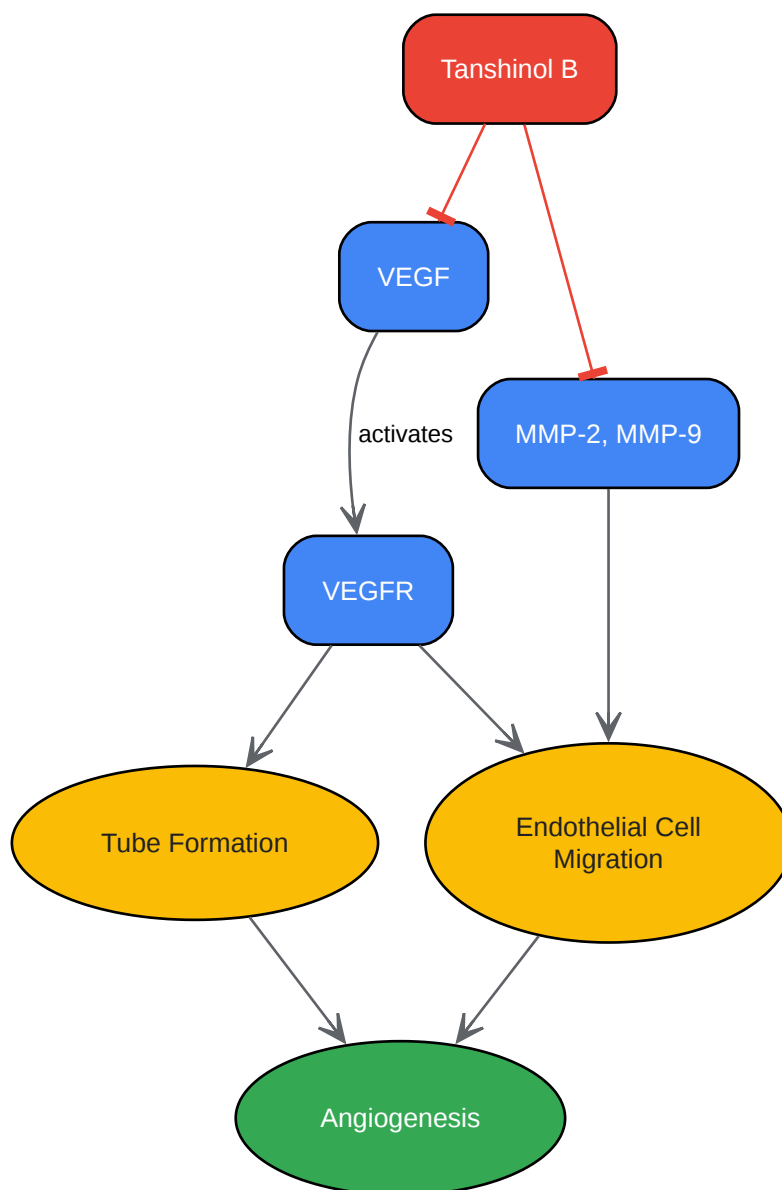
## Experimental Workflow



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Caption: Workflow for the Matrigel angiogenesis assay with **Tanshinol B**.

## Tanshinol B Signaling Pathway in Angiogenesis Inhibition



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Caption: Proposed mechanism of **Tanshinol B**'s anti-angiogenic effect.

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## References

- 1. Danshensu has anti-tumor activity in B16F10 melanoma by inhibiting angiogenesis and tumor cell invasion - PubMed [pubmed.ncbi.nlm.nih.gov]
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